

# 5-Methoxyoxindole: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Methoxyoxindole

CAS No.: 7699-18-5

Cat. No.: B1300890

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An In-depth Exploration of the Synthesis, Properties, and Applications of a Key Synthetic Intermediate

## Core Molecular Attributes of 5-Methoxyoxindole

**5-Methoxyoxindole**, also known as 5-methoxy-1,3-dihydroindol-2-one, is a member of the oxindole family of heterocyclic organic compounds. Its structure, featuring a methoxy group at the 5-position of the oxindole core, imparts specific electronic properties and reactivity, making it a valuable precursor in the synthesis of more complex molecules, particularly indole derivatives and potential pharmaceutical agents.<sup>[1]</sup>

A summary of its fundamental physicochemical properties is presented below for quick reference.

Property	Value	Source(s)
CAS Number	7699-18-5	[2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	[2]
Molecular Weight	163.17 g/mol	[3]
Appearance	White to light gray or light orange powder/crystal	[1]
Melting Point	112-115 °C	[4]
Solubility	Poorly soluble in water; soluble in alcohol and organic solvents.	[4]

## Synthesis and Chemical Reactivity

The synthesis of **5-Methoxyoxindole** is a critical aspect of its utility. A common laboratory and industrial-scale preparation involves the oxidation of indole derivatives.[4] This transformation is a fundamental reaction in organic chemistry, often employing oxidizing agents like hydrogen peroxide or benzoyl peroxide to convert the indole nucleus into the corresponding oxindole.[4] The presence of the methoxy group on the aromatic ring can influence the reaction conditions and regioselectivity of further chemical modifications.

The oxindole scaffold of **5-Methoxyoxindole** provides a versatile platform for a variety of chemical transformations. Its reactivity is key to its role as a synthetic intermediate.

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## Sources

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